

Ethyl Dichlorophosphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl dichlorophosphate

CAS No.: 1498-51-7

Cat. No.: B052158

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **ethyl dichlorophosphate**, a highly reactive organophosphorus compound with significant applications in organic synthesis, particularly in the agrochemical and pharmaceutical industries. This document outlines its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis and use, and its mechanism of action in biological systems.

Chemical Identity and Synonyms

Ethyl dichlorophosphate is a colorless to pale brown liquid. It is identified by the following names and codes:

Identifier Type	Value
IUPAC Name	1-dichlorophosphoryloxyethane[1]
CAS Number	1498-51-7[1][2][3][4]
EC Number	216-099-0[1][4]
UN Number	2927[1]
Molecular Formula	C ₂ H ₅ Cl ₂ O ₂ P[1][2]
Molecular Weight	162.94 g/mol [1][2][4]
InChI Key	YZBOZNXACBQJHI-UHFFFAOYSA-N[1][2][4]
SMILES	CCOP(=O)(Cl)Cl[1]

The compound is also known by a variety of synonyms and alternative names, reflecting its widespread use in different contexts.

Table of Synonyms and Alternative Names:

Synonym

Dichloroethoxyphosphine oxide[1][5][6][7]

Dichlorophosphoric acid, ethyl ester[1][6]

Ethoxyphosphoryl dichloride[1][6][7]

Ethyl dichloridophosphate[2]

Ethyl dichlorophosphinate[1][2][6]

Ethyl phosphorodichloridate[1][2][4][6][8][9]

Ethylphosphoric acid dichloride[1][6][7]

Ethylesterdichlorid[1]

Phosphorodichloridic acid, ethyl ester[1][6][7]

AURORA KA-1628[2][10]

ETHYL PHOSPHORYL DICHLORIDE[7][10]

NSC 87531[1][6]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **ethyl dichlorophosphate**.

Property	Value	Reference(s)
Appearance	Clear colorless to pale brown liquid	[2][10]
Boiling Point	60-65 °C at 10 mm Hg	[2][4][10]
Density	1.373 g/mL at 25 °C	[2][4][10]
Refractive Index (n _{20/D})	1.434	[2][4][10]
Flash Point	>110 °C (>230 °F)	[2][10]
Melting Point	-42.5 °C	[2]
Storage Temperature	Room Temperature, under inert atmosphere	[2]

Experimental Protocols

Synthesis of Ethyl Dichlorophosphate

A common method for the preparation of **ethyl dichlorophosphate** involves the reaction of phosphoryl chloride with one equivalent of ethanol in the presence of a base, such as triethylamine, to neutralize the hydrogen chloride byproduct.[2]

Materials:

- Phosphoryl chloride (POCl₃)
- Anhydrous ethanol (EtOH)
- Triethylamine (Et₃N)
- Anhydrous diethyl ether or other suitable inert solvent
- Standard laboratory glassware for reactions under inert atmosphere
- Distillation apparatus

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser, and a nitrogen inlet.
- In the flask, dissolve phosphoryl chloride in anhydrous diethyl ether under a nitrogen atmosphere.
- Cool the solution in an ice bath to 0 °C.
- A solution of anhydrous ethanol and triethylamine in anhydrous diethyl ether is added dropwise from the dropping funnel with vigorous stirring. The molar ratio of ethanol to phosphoryl chloride should be 1:1, and a slight excess of triethylamine can be used.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- The triethylamine hydrochloride salt will precipitate out of the solution. Filter the mixture under an inert atmosphere to remove the salt.
- Wash the precipitate with anhydrous diethyl ether to recover any entrained product.
- Combine the filtrate and the washings.
- Remove the solvent by rotary evaporation.
- The crude **ethyl dichlorophosphate** is then purified by fractional distillation under reduced pressure.

Purification by Fractional Distillation

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask

- Thermometer
- Vacuum source and gauge
- Heating mantle

Procedure:

- Assemble the fractional distillation apparatus. Ensure all glassware is dry.
- Transfer the crude **ethyl dichlorophosphate** to the distillation flask.
- Slowly apply vacuum and begin heating the distillation flask.
- Collect the fraction that distills at 60-65 °C under a pressure of 10 mm Hg.^{[2][4][10]}
- Store the purified **ethyl dichlorophosphate** under an inert atmosphere.

Applications in Synthesis

Ethyl dichlorophosphate is a versatile reagent in organic synthesis, primarily used as a phosphorylating agent.

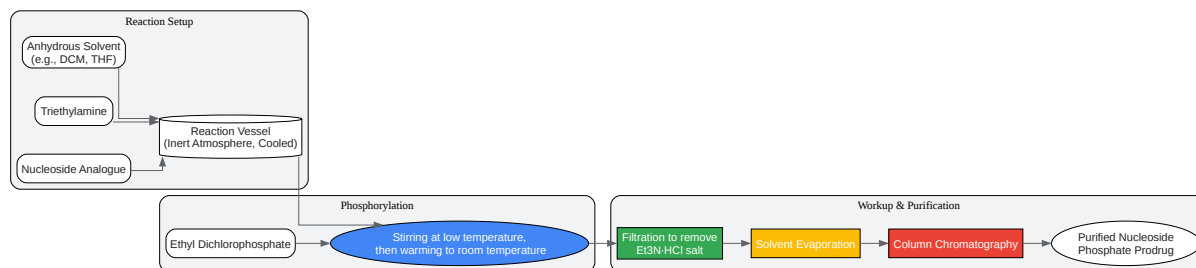
Synthesis of Agrochemicals

Ethyl dichlorophosphate is a key intermediate in the production of certain organophosphate pesticides. For example, it is used in the synthesis of ethoprophos, a nematicide and insecticide.

Synthesis of Pharmaceuticals and Prodrugs

This compound is widely used in the pharmaceutical industry for the synthesis of various bioactive molecules, including nucleoside phosphate and phosphonate prodrugs.^[2] These prodrugs are designed to improve the bioavailability of antiviral and anticancer nucleoside analogs.

Experimental Workflow: Phosphorylation of a Nucleoside Analogue



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Caption: A generalized workflow for the phosphorylation of a nucleoside analogue using **ethyl dichlorophosphate**.

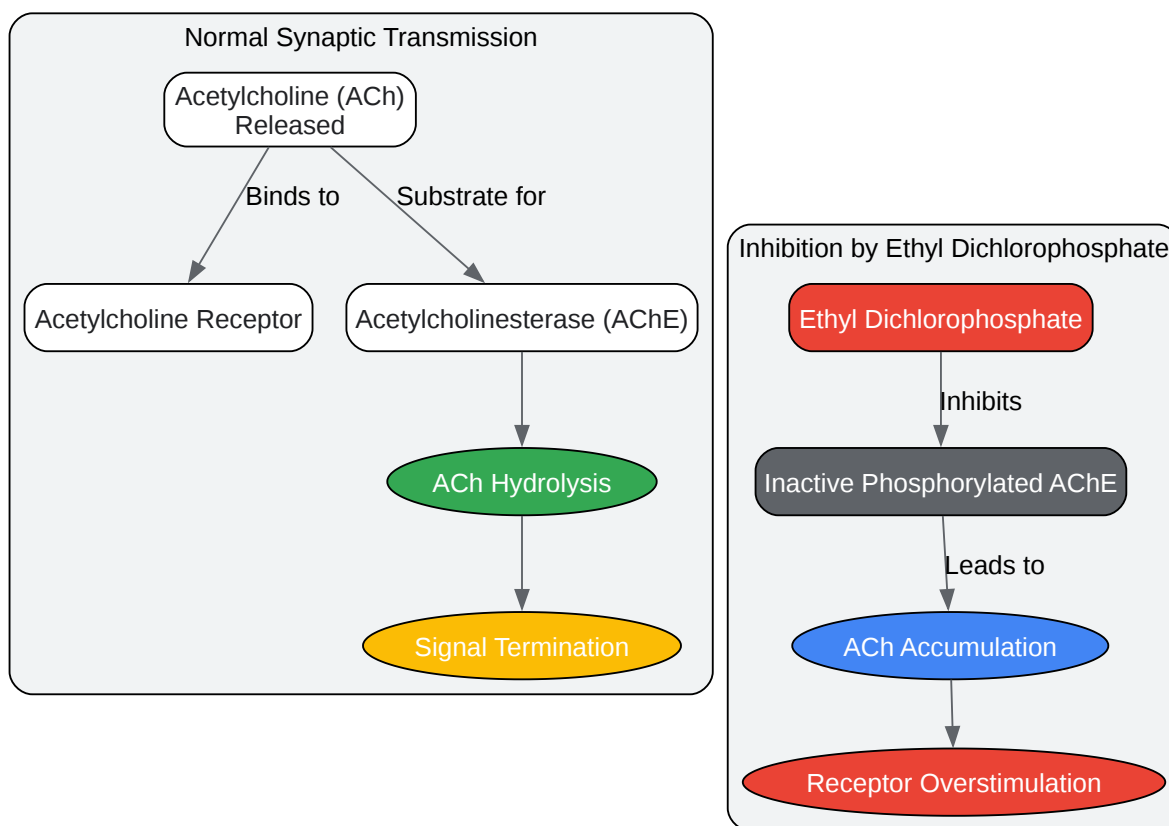
Biological Activity and Mechanism of Action Acetylcholinesterase Inhibition

Ethyl dichlorophosphate, like many other organophosphates, exhibits its primary biological effect through the inhibition of acetylcholinesterase (AChE).[2] AChE is a critical enzyme responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in synaptic clefts.

The mechanism of inhibition involves the phosphorylation of a serine residue within the active site of the AChE enzyme. This forms a stable covalent bond between the phosphorus atom of the **ethyl dichlorophosphate** and the serine hydroxyl group. The resulting phosphorylated enzyme is inactive and unable to break down acetylcholine. This leads to an accumulation of

acetylcholine in the synapse, causing overstimulation of cholinergic receptors and disruption of normal nerve function.

Signaling Pathway: Acetylcholinesterase Inhibition by **Ethyl Dichlorophosphate**



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Caption: Mechanism of acetylcholinesterase inhibition by **ethyl dichlorophosphate** leading to receptor overstimulation.

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